

1-Methyl-1H-pyrrol-2(5H)-one molecular weight and formula

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Compound of Interest

Compound Name: 1-Methyl-1H-pyrrol-2(5H)-one

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In-Depth Technical Guide: 1-Methyl-1H-pyrrol-2(5H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **1-Methyl-1H-pyrrol-2(5H)-one**. The information is curated for professionals in research and development, with a focus on structured data presentation and methodological insights.

Core Molecular Data

1-Methyl-1H-pyrrol-2(5H)-one is a heterocyclic organic compound. Its fundamental molecular attributes are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ NO	[1] [2]
Molecular Weight	97.12 g/mol	[2]
CAS Number	13950-21-5	[1] [2]
IUPAC Name	1-methyl-1,5-dihydro-2H-pyrrol-2-one	
Canonical SMILES	CN1CC=CC1=O	
InChI Key	VHGGRTWHRJRQKU-UHFFFAOYSA-N	[1]

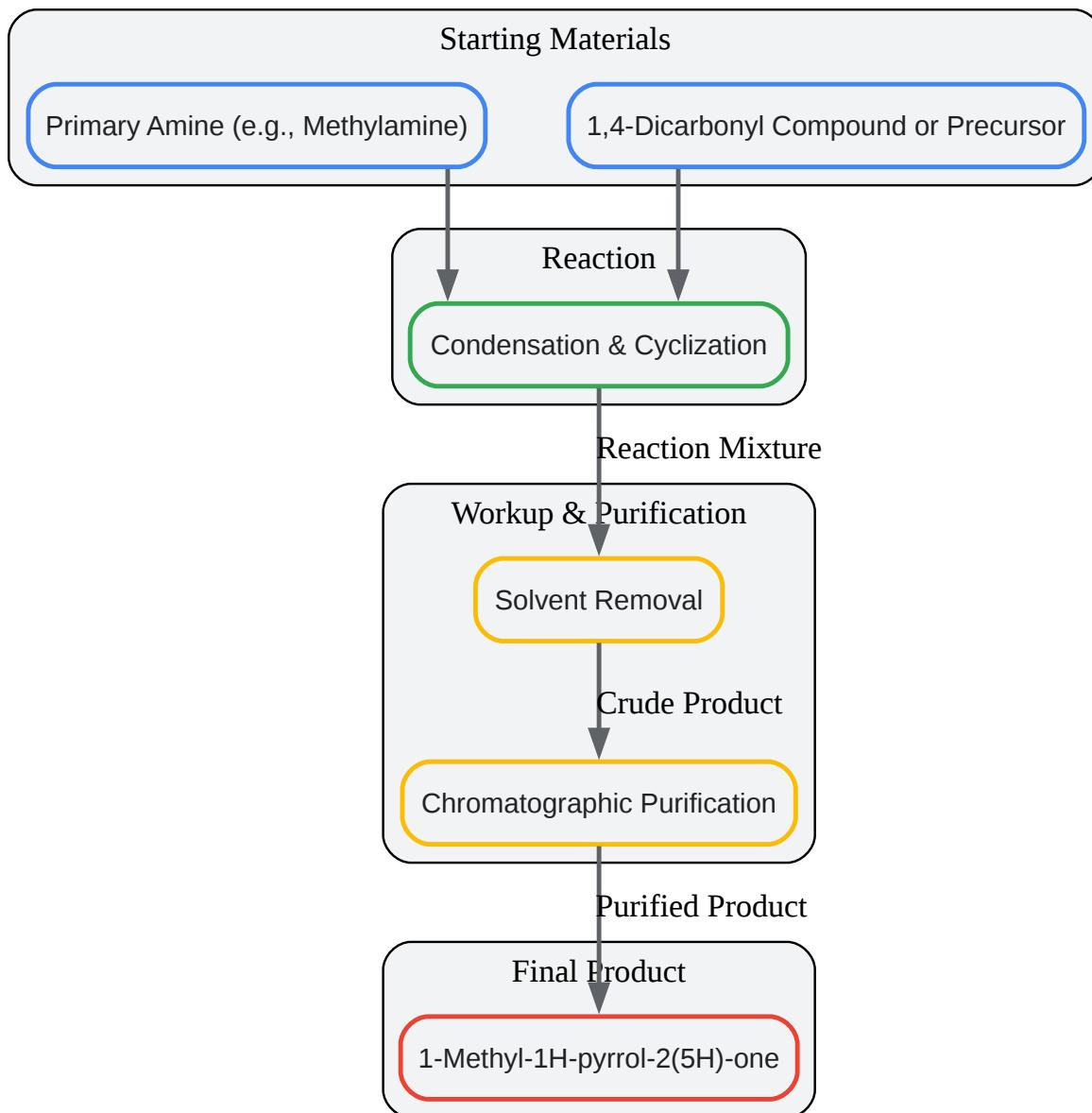
Physicochemical Properties

Property	Value	Source(s)
Physical State	Liquid (at 2-8°C)	[1]
Purity	Typically ≥95%	[1]
Storage Conditions	Sealed in a dry environment at 2-8°C	

Synthesis Protocols

While a specific, detailed experimental protocol for the synthesis of **1-Methyl-1H-pyrrol-2(5H)-one** is not readily available in the reviewed literature, a general approach for the synthesis of N-substituted pyrrolinones can be adapted. The Paal-Knorr pyrrole synthesis, which involves the condensation of a 1,4-dicarbonyl compound with a primary amine, is a foundational method for creating substituted pyrroles. For pyrrolinones, variations of cyclization reactions are often employed.

A plausible synthetic route could involve the cyclization of an appropriate N-methylated amino acid derivative or a related open-chain precursor. Below is a generalized experimental workflow that illustrates the key steps in synthesizing N-substituted pyrrolinones.



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A generalized workflow for the synthesis of N-substituted pyrrolinones.

Spectroscopic Data

Detailed spectroscopic data for **1-Methyl-1H-pyrrol-2(5H)-one** is not extensively published. However, characteristic spectral features can be inferred from related structures. For the closely related aromatic compound, 1-methylpyrrole, the proton NMR (¹H NMR) spectrum

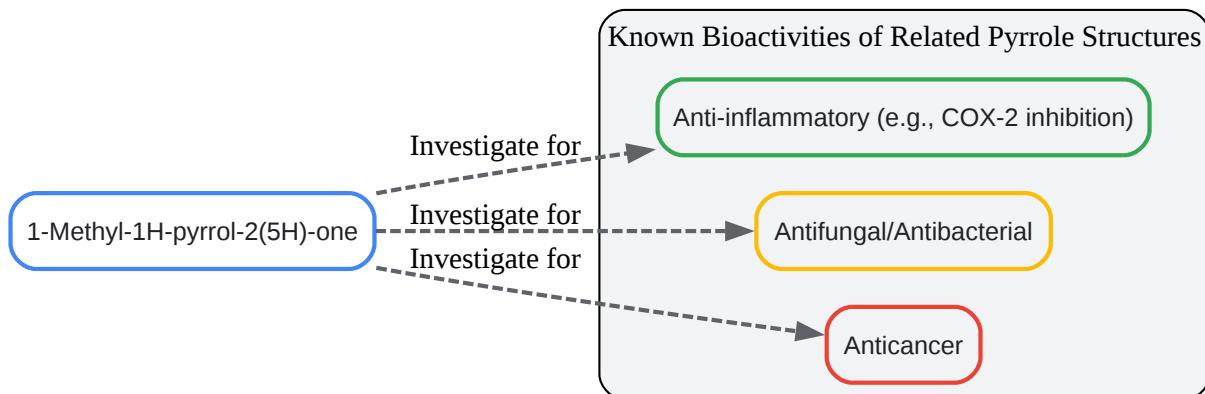
shows distinct signals for the methyl protons and the protons on the pyrrole ring. It is expected that **1-Methyl-1H-pyrrol-2(5H)-one** would exhibit signals corresponding to the N-methyl group, the two methylene protons, and the two vinyl protons of the pyrrolinone ring. Mass spectrometry would be expected to show a molecular ion peak corresponding to its molecular weight.

Biological Activity and Potential Applications

There is limited direct research on the biological activity of **1-Methyl-1H-pyrrol-2(5H)-one**. However, the pyrrole and pyrrolinone scaffolds are present in numerous biologically active natural products and synthetic compounds, suggesting potential areas for investigation.

- **Anti-inflammatory Properties:** Derivatives of 1H-pyrrole-2,5-dione have been identified as potent and selective inhibitors of cyclooxygenase-2 (COX-2), an enzyme involved in inflammation. This suggests that related pyrrolinone structures could be explored for anti-inflammatory activity.
- **Antifungal and Antibacterial Activity:** Various N-substituted pyrrole derivatives have demonstrated significant antifungal and antibacterial properties. For instance, some 1-methyl-2,5-diaryl-1H-pyrroles have shown potent activity against *Candida* species.^[3] The pyrrole ring is a key component in compounds being developed as new potential antibacterial drugs.
- **Anticancer Research:** The pyrrole scaffold is a constituent of several compounds with reported anti-tumor properties against various human cancer cell lines.

It is important to note that these activities are reported for structurally related compounds, and further research is necessary to determine if **1-Methyl-1H-pyrrol-2(5H)-one** exhibits similar biological effects. The logical relationship for exploring the potential bioactivity of this compound is outlined in the following diagram.



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Logical pathway for investigating the biological activity of **1-Methyl-1H-pyrrol-2(5H)-one**.

Conclusion

1-Methyl-1H-pyrrol-2(5H)-one is a simple heterocyclic compound whose full biological potential remains to be elucidated. The prevalence of the pyrrole and pyrrolinone cores in pharmacologically active molecules suggests that this compound could serve as a valuable building block or a candidate for biological screening in various therapeutic areas, particularly in the development of novel anti-inflammatory, antimicrobial, and anticancer agents. Further research into its synthesis, characterization, and biological evaluation is warranted.

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